

NODAGA-NHS reaction optimization pH and temperature

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Compound Focus: Nodaga-nhs

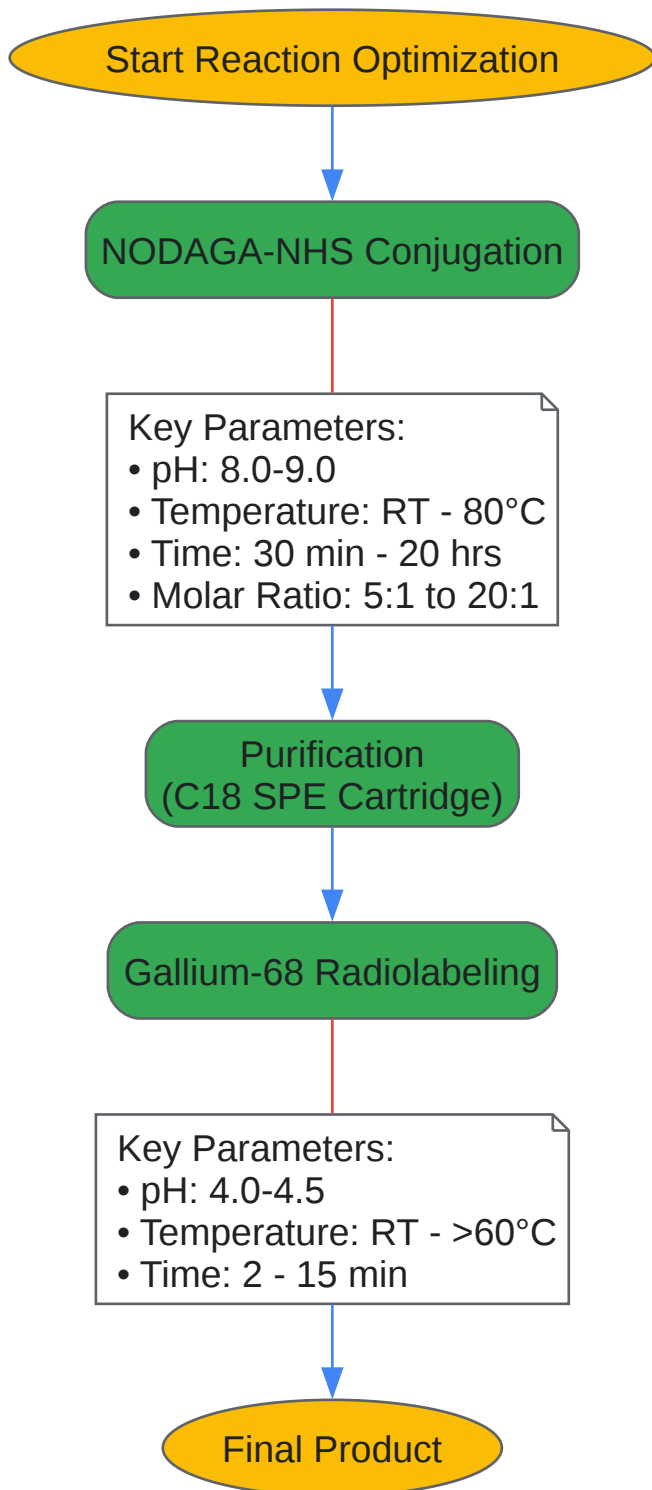
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Conjugation & Radiolabeling Workflow

The process of creating a targeted radiopharmaceutical with **NODAGA-NHS** involves two main chemical steps: conjugating the chelator to a targeting molecule, followed by radiolabeling the conjugate with a radiometal. The diagram below illustrates this workflow.



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NODAGA-NHS Conjugation Optimization

The initial step involves forming a stable amide bond between the N-hydroxysuccinimide (NHS) ester of NODAGA and a primary amine group on the targeting molecule.

Table 1: Optimized Conditions for NODAGA-NHS Conjugation with Various Molecules

Target Molecule	Buffer & pH	Temperature	Time	Molar Ratio (NODAGA:Target)	Reference
Pamidronic Acid	Deionized water, pH 8.0 (adjusted with TEA)	Room Temperature	4 hours	3:2 to 19:2 (varied in study)	[1]
Trastuzumab	0.1 M Borate Buffered Saline	4°C	20 hours	5:1, 20:1, 100:1	[2] [3]
Alexa Fluor 594	Acetonitrile (with pyridine as base)	80°C	30-60 minutes	20:1	[4]
E[c(RGDfK)]₂ Peptide	Not Specified	Not Specified	Not Specified	Not Specified	[5]

Detailed Protocol: Conjugation to a Small Molecule (e.g., Pamidronic Acid) [1]

- **Reaction Setup:**

- Dissolve the target molecule (e.g., 14.8-16.1 mg pamidronic acid) in deionized water.
- Add triethylamine (TEA) to the solution to adjust the pH to **8.0**.
- Dissolve **NODAGA-NHS** in anhydrous dimethylformamide (DMF).
- Add the **NODAGA-NHS** solution to the target molecule solution in 50-µL fractions.

- **Incubation:**

- Let the reaction proceed at **room temperature** for approximately **4 hours**.
- Monitor the reaction pH hourly using pH paper to ensure it remains optimal.

- **Purification:**

- Pass the reaction mixture through a pre-conditioned C18 solid-phase extraction (SPE) cartridge.
- Wash with water to remove unreacted NODAGA chelator and other hydrophilic impurities.
- Elute the desired NODAGA-target conjugate with ethanol.
- The final product can be freeze-dried for long-term storage.

Gallium-68 Radiolabeling Optimization

After conjugation and purification, the NODAGA-functionalized molecule is labeled with the positron-emitting radiometal Gallium-68.

Table 2: Optimized Conditions for Gallium-68 Radiolabeling of NODAGA-Conjugates

NODAGA-Conjugate	Buffer & pH	Temperature	Time	Radiochemical Yield (RCY)	Reference
NODAGA-Pamidronic Acid	Sodium Acetate	>60°C	Not Specified	High (Condition optimized)	[1]
NODAGA-LacN-E[c(RGDfK)] ₂	Not Specified	Not Specified	Not Specified	>95%	[5]
NODAGA-Alexa Fluor 594	Sodium Acetate	Room Temperature or 80°C	2-15 minutes	>85%	[4]

Detailed Protocol: Radiolabeling of a NODAGA-Conjugate [1] [4]

- **Precursor Preparation:**

- Reconstitute the freeze-dried NODAGA-conjugate in the appropriate buffer. For direct labeling, **sodium acetate buffer between pH 4.0 and 4.5** is often optimal.

- **Radiolabeling Reaction:**

- Add the **⁶⁸GaCl₃** eluate (in ~0.1M HCl) to the precursor solution.

- The reaction temperature is a critical parameter. While high yields can be achieved at **room temperature** in 2 minutes for some conjugates, others may require elevated temperatures (>60°C to 80°C) for 5-15 minutes to achieve optimal yields, especially when working with low precursor concentrations or high activity volumes [1] [4].
- **Purification & Formulation (Optional):**
 - The crude product can be purified using a C18 SPE cartridge.
 - The cartridge is typically washed with water to remove free ⁶⁸Ga, and the purified radiolabeled compound is eluted with ethanol.
 - The ethanolic eluate is evaporated, and the product is reconstituted in isotonic saline or phosphate-buffered saline for *in vivo* applications.

Key Optimization Insights

- **Temperature-Speed Trade-off:** While radiolabeling can be very fast at room temperature, increasing the temperature to 80°C significantly accelerates the reaction, which is crucial given the 68-minute half-life of Gallium-68, especially when precursor concentration is limited [4].
- **Precursor Concentration:** For efficient radiolabeling, a minimum precursor concentration is required. For the NODAGA-Alexa Fluor 594 conjugate, concentrations above 125 μM were necessary to achieve RCY >85% [4].
- **Application Dictates Conditions:** The optimal pH, temperature, and molar ratio can vary significantly depending on the nature (e.g., small molecule, peptide, antibody) and stability of the target molecule.

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